

CGS 21680 sodium salt shelf life and storage conditions

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Compound of Interest

Compound Name: CGS 21680 sodium

Cat. No.: B15551045

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Technical Support Center: CGS 21680 Sodium Salt

This guide provides researchers, scientists, and drug development professionals with essential information on the shelf life, storage, and handling of **CGS 21680 sodium** salt. It also includes troubleshooting advice to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **CGS 21680 sodium** salt upon receipt?

A: Upon receipt, the solid (powder) form of **CGS 21680 sodium** salt should be stored at -20°C. [1][2][3] For optimal stability, it is recommended to store it in a tightly sealed container and under desiccated conditions to protect it from moisture.[2]

Q2: What is the expected shelf life of the solid compound?

A: When stored correctly at -20°C, the solid powder is stable for an extended period. Data for the closely related hydrochloride salt suggests a stability of at least 3 to 4 years.[3][4]

Q3: What is the best way to prepare a stock solution?

A: CGS 21680 is soluble in DMSO.[1][3][4] It is recommended to use fresh, high-purity (anhydrous) DMSO to prepare your stock solution, as moisture can reduce solubility.[4] If the compound does not dissolve immediately, you can warm the vial at 37°C for 10 minutes or briefly sonicate it in an ultrasonic bath.[1]

Q4: How should I store stock solutions of CGS 21680?

A: Stock solutions should be aliquoted into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.^[4] For long-term storage, aliquots should be kept at -80°C. For short-term storage, -20°C is acceptable.^{[4][5]} Ensure the containers are sealed tightly to prevent solvent evaporation and contamination.

Q5: What is the stability of the compound in solution?

A: The stability of the stock solution depends on the storage temperature.

- At -80°C: Stable for at least 1 year, with some data suggesting up to 2 years.^{[4][5]}
- At -20°C: Stable for approximately 1 month up to several months.^{[1][4][5]}

Data Presentation: Storage and Stability Summary

The following table summarizes the recommended storage conditions and shelf life for CGS 21680. Note that much of the publicly available data is for the hydrochloride salt, which serves as a reliable guideline for the sodium salt form.

Form	Storage Temperature	Recommended Conditions	Shelf Life / Stability	Citations
Solid (Powder)	-20°C	Tightly sealed, desiccated	≥ 3-4 years	^{[2][3][4]}
Stock Solution	-80°C	Aliquoted, tightly sealed	1-2 years	^{[4][5]}
Stock Solution	-20°C	Aliquoted, tightly sealed	1 to several months	^{[1][4][5]}

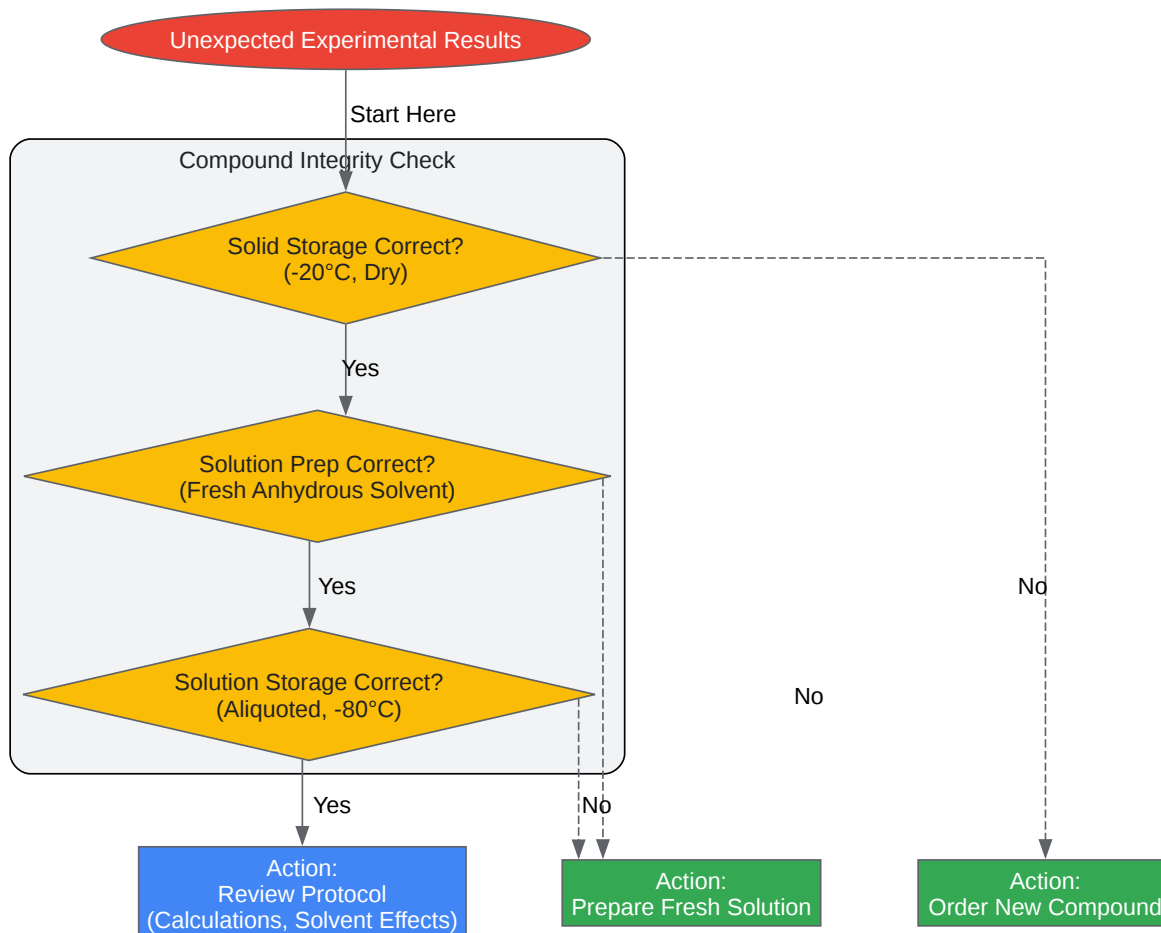
Troubleshooting Guide

Encountering unexpected results can be frustrating. This guide provides a logical workflow to help you troubleshoot potential issues related to the storage and handling of CGS 21680.

Issue: The compound appears to have low activity or no effect in my experiment.

- Verify Solution Integrity:
 - Age of Solution: How old is the stock solution you are using? If it has been stored for an extended period, especially at -20°C , it may have degraded. Prepare a fresh stock solution from solid material.
 - Storage Conditions: Was the stock solution stored correctly at -80°C or -20°C ? Was it protected from light?
 - Freeze-Thaw Cycles: How many times has the stock solution been frozen and thawed? More than 3-5 cycles can lead to degradation. Always aliquot solutions after preparation. [\[4\]](#)
- Check Solid Compound Storage:
 - Storage Temperature: Confirm that the solid powder has been consistently stored at -20°C since its arrival.
 - Moisture Contamination: Was the container always sealed tightly? As a salt, the compound can be hygroscopic. Moisture absorption can affect compound integrity and weighing accuracy.
- Review Experimental Protocol:
 - Solvent Compatibility: Was the final concentration of the solvent (e.g., DMSO) in your experimental medium within the tolerance limits for your cell line or model system?
 - Concentration Calculation: Double-check all calculations for dilution from the stock solution to the final working concentration.

The following workflow diagram provides a visual guide for troubleshooting.



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Caption: Troubleshooting workflow for CGS 21680 experiments.

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